

2-Chloro-3-ethyl-7-fluoroquinoline molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-3-ethyl-7-fluoroquinoline

CAS No.: 1031928-09-2

Cat. No.: B12639250

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Technical Monograph: 2-Chloro-3-ethyl-7-fluoroquinoline

Executive Summary

2-Chloro-3-ethyl-7-fluoroquinoline (CAS: 1031928-09-2) is a halogenated heterocyclic scaffold utilized in the synthesis of bioactive quinoline derivatives. Characterized by its lipophilic ethyl side chain at C3 and an electron-withdrawing fluorine at C7, this molecule serves as a critical intermediate in the development of antimalarial agents, kinase inhibitors, and antitubercular drugs. Its reactivity is defined by the lability of the C2-chlorine atom toward nucleophilic aromatic substitution (

), enabling rapid library generation for Structure-Activity Relationship (SAR) studies.

Physicochemical Characterization

Identity & Formula

The molecular structure comprises a bicyclic quinoline core substituted with a chlorine atom, an ethyl group, and a fluorine atom. The precise stoichiometry and mass are critical for analytical validation.

Property	Value	Notes
IUPAC Name	2-Chloro-3-ethyl-7-fluoroquinoline	
Molecular Formula	C ₁₁ H ₉ ClFN	
Molecular Weight	209.65 g/mol	
Monoisotopic Mass	209.0408 g/mol	Average mass
		Based on
		Cl and F
CAS Registry Number	1031928-09-2	
Physical State	Off-white to pale yellow solid	Crystalline
Solubility	Soluble in DCM, CHCl ₃ , DMSO; Insoluble in water	Lipophilic character

Elemental Analysis (Calculated)

- Carbon (C): 63.02%
- Hydrogen (H): 4.33%
- Chlorine (Cl): 16.91%
- Fluorine (F): 9.06%
- Nitrogen (N): 6.68%

Synthetic Methodology: The Modified Meth-Cohn Cyclization

While standard quinoline syntheses (e.g., Skraup, Friedländer) exist, the most efficient route to 2-chloro-3-substituted quinolines is the Meth-Cohn Vilsmeier-Haack cyclization. This protocol allows for the simultaneous construction of the pyridine ring and installation of the C2-chlorine atom.

Retrosynthetic Logic

To install the 3-ethyl group directly during cyclization, the precursor must be

-(3-fluorophenyl)butyramide. The

-methylene group of the butyryl chain undergoes formylation and subsequent cyclization.

- Starting Material: 3-Fluoroaniline
- Acylating Agent: Butyryl chloride (to install the propyl chain, where the
-carbon becomes C3 and the
-methyl becomes the ethyl terminus).
- Cyclizing Reagent: POCl₃ / DMF (Vilsmeier Reagent).^{[1][2]}

Step-by-Step Protocol

Step 1: Amide Formation

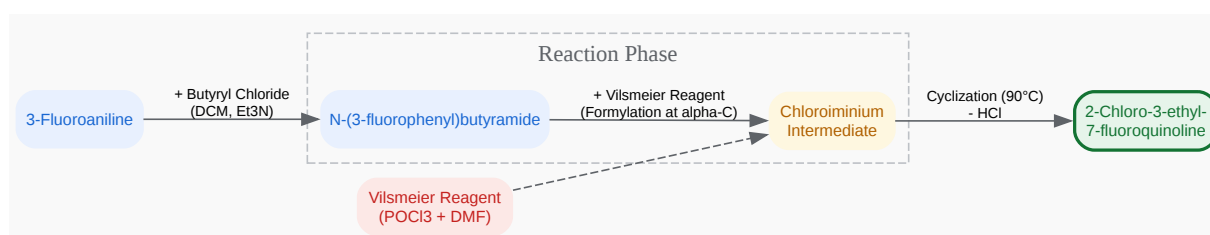
- Dissolve 3-fluoroaniline (1.0 eq) in anhydrous dichloromethane (DCM).
- Add triethylamine (1.2 eq) as a proton scavenger.
- Cool to 0°C and add butyryl chloride (1.1 eq) dropwise.
- Stir at room temperature for 4 hours.
- Wash with 1N HCl, saturated NaHCO₃, and brine. Dry over MgSO₄ and concentrate to yield
-(3-fluorophenyl)butyramide.

Step 2: Vilsmeier-Haack Cyclization

- **Reagent Preparation:** In a flame-dried flask, cool DMF (3.0 eq) to 0°C. Add POCl₃ (7.0 eq) dropwise under
 . Stir for 30 min to generate the chloroiminium salt (Vilsmeier reagent).
- **Addition:** Add the amide from Step 1 (1.0 eq) to the Vilsmeier reagent.
- **Cyclization:** Heat the mixture to 85–95°C for 4–6 hours. Note: Evolution of HCl gas will occur.
- **Quenching:** Cool the mixture and pour slowly onto crushed ice/water with vigorous stirring.
- **Isolation:** Neutralize with solid NaHCO₃ or NaOH solution to precipitate the crude quinoline. Filter and recrystallize from ethanol/water or purify via silica gel chromatography (Hexanes/EtOAc).

Reaction Mechanism & Pathway

The regioselectivity is governed by the directing effect of the fluorine atom. Cyclization at the position para to the fluorine (C6 of aniline) is sterically favored over the position ortho to the fluorine (C2 of aniline), yielding the 7-fluoro isomer as the major product.



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Figure 1: Synthetic workflow for the construction of the **2-chloro-3-ethyl-7-fluoroquinoline** scaffold via Meth-Cohn methodology.

Reactivity & Applications

The C2-Chlorine "Warhead"

The chlorine atom at position 2 is highly activated for Nucleophilic Aromatic Substitution () due to the electron-deficient nature of the pyridine ring, further enhanced by the inductive effect of the 7-fluoro substituent.

- Reaction: Displacement with amines, thiols, or alkoxides.
- Conditions: Typically requires heat (80–120°C) or palladium catalysis (Buchwald-Hartwig) for sterically hindered nucleophiles.
- Application: This step is used to attach pharmacophores (e.g., piperazines, side chains) to generate libraries of bioactive molecules.

Analytical Validation (Expected NMR Signals)

To validate the synthesis, the

¹H NMR spectrum (in CDCl₃)

should display:

- Ethyl Group: A triplet (ppm) and a quartet (ppm) corresponding to the chain.
- Aromatic Region:
 - H4: A singlet around ppm (characteristic of 3-substituted quinolines).
 - H8: A doublet of doublets (due to and) around

ppm.

- H5/H6: Multiplets showing characteristic fluorine coupling (

Hz).

References

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